

Application Notes and Protocols for the Quantification of Fenthiaprop-p-ethyl

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Compound of Interest

Compound Name: *Fenthiaprop-p-ethyl*

Cat. No.: *B15187611*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for the quantitative analysis of **Fenthiaprop-p-ethyl** in various matrices. The protocols are based on established analytical techniques and are intended to guide researchers in developing and implementing robust analytical methods.

Fenthiaprop-p-ethyl is the R-enantiomer of the aryloxyphenoxypropionate herbicide, Fenthiaprop-ethyl. It is used to control annual and perennial grass weeds in various broadleaf crops. Monitoring its residues in environmental and agricultural samples is crucial for ensuring food safety and environmental protection.

Analytical Methods Overview

Several analytical methods are available for the quantification of **Fenthiaprop-p-ethyl**. The choice of method depends on the sample matrix, required sensitivity, and available instrumentation. The most common techniques include High-Performance Liquid Chromatography (HPLC) with UV detection, Gas Chromatography-Mass Spectrometry (GC-MS), and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Spectrophotometric methods have also been developed for its determination.

Quantitative Data Summary

The following tables summarize the quantitative data from various analytical methods for **Fenthia** quantification.

Table 1: High-Performance Liquid Chromatography (HPLC) Methods

Parameter	Value	Matrix	Reference
Limit of Quantification (LOQ)	0.04 mg/kg	Onion	[1]
Linearity (r^2)	> 0.99	Onion	[1]
Recovery	85.1 - 91.25%	Soil	[2]
72.5 - 84.66%	Wheat Grain	[2]	
77.64 - 82.24%	Wheat Straw	[2]	

Table 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Methods

Parameter	Value	Matrix	Reference
Limit of Detection (LOD)	0.003 mg/kg	Paddy water, soil, rice plants, husked rice, straw, rice hull	[2]
Recovery	75.1 - 102.8%	Paddy water, soil, rice plants, husked rice, straw, rice hull	[2]

Table 3: Spectrophotometric Methods

Parameter	Value	Method	Reference
Limit of Detection (LOD)	0.29 ± 0.1 µg/mL	Flow Injection Analysis	[3][4]
0.029 µg/mL	Diazotization Reaction	[5][6]	
Limit of Quantification (LOQ)	0.96 ± 0.1 µg/mL	Flow Injection Analysis	[3][4]
0.098 µg/mL	Diazotization Reaction	[5][6]	
Linear Range	1.0 - 20.0 µg/mL	Flow Injection Analysis	[3][4]
0.2 - 25 µg/mL	Diazotization Reaction	[5]	
Molar Absorptivity	$1.81 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	Flow Injection Analysis	[3][4]
$1.4 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$	Diazotization Reaction	[5]	
Recovery	88.0 ± 1.7% to 92.0 ± 1.0%	Wheat and Barley Grains	[3]
95 - 97%	Commercial Formulations and Agricultural Samples	[5]	

Experimental Protocols

Protocol 1: HPLC-UV Method for Fenthiaprop-p-ethyl in Soil and Wheat

This protocol is adapted from a method for the residue analysis of fenoxaprop-p-ethyl, a closely related compound, and can be used as a starting point for **Fenthiaprop-p-ethyl** analysis.[2][7]

1. Sample Preparation

- Soil:
 - Take 10 g of a homogenized soil sample.

- Add 20 mL of acetonitrile and shake vigorously for 30 minutes.
- Centrifuge the sample at 4000 rpm for 5 minutes.
- Collect the supernatant.
- Repeat the extraction twice more with 20 mL of acetonitrile each time.
- Combine the supernatants and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1 mL of the mobile phase for HPLC analysis.
- Wheat Grain and Straw:
 - Grind the samples to a fine powder.
 - Take 10 g of the powdered sample and add 20 mL of acetonitrile.
 - Follow the same extraction procedure as for soil (steps 2-7).

2. HPLC Conditions

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Mobile Phase: Acetonitrile:Water (e.g., 70:30, v/v).
- Flow Rate: 1.0 mL/min.
- Injection Volume: 20 μ L.
- Detection: UV detector at 230 nm.[\[8\]](#)
- Column Temperature: 30 °C.

3. Quantification

- Prepare a series of standard solutions of **Fenthiaprop-p-ethyl** in the mobile phase.
- Inject the standards to generate a calibration curve.

- Inject the prepared sample extracts.
- Quantify the **Fenthiaprop-p-ethyl** concentration in the samples by comparing their peak areas with the calibration curve.

Protocol 2: LC-MS/MS Method for Fenthiaprop-p-ethyl in Rice and Soil

This protocol is based on a method developed for the analysis of fenoxaprop-p-ethyl and its metabolite in a rice ecosystem.[2]

1. Sample Preparation

- Follow the sample preparation steps outlined in Protocol 1 for soil and rice plants (as a substitute for wheat).

2. LC-MS/MS Conditions

- LC System: A high-performance liquid chromatography system.
- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm).
- Mobile Phase:
 - A: 0.1% Formic acid in water.
 - B: 0.1% Formic acid in acetonitrile.
- Gradient Elution:
 - Start with 90% A, linearly decrease to 10% A over 10 minutes.
 - Hold at 10% A for 2 minutes.
 - Return to 90% A and equilibrate for 3 minutes.
- Flow Rate: 0.3 mL/min.

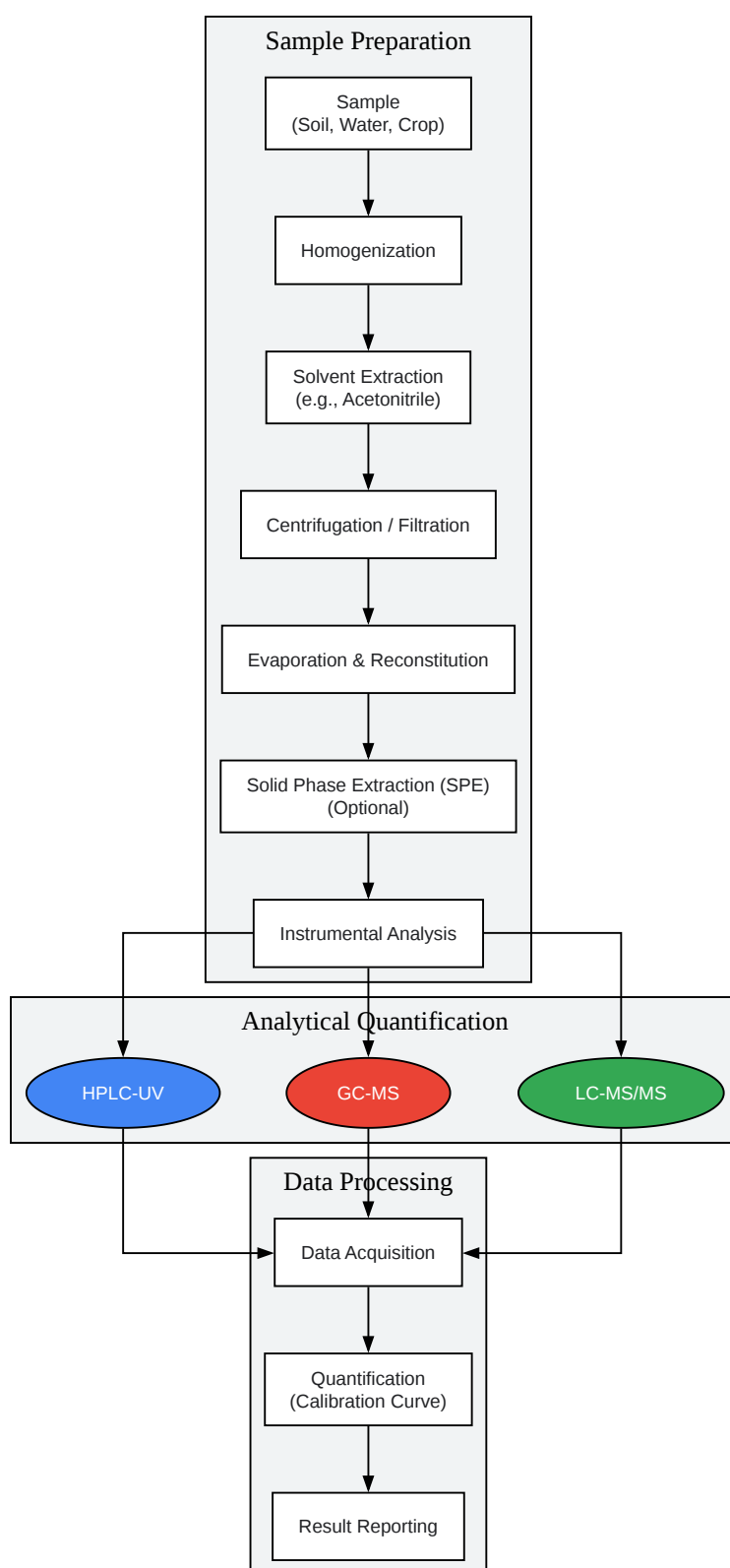
- Injection Volume: 5 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- Ionization Mode: Positive ESI.
- MRM Transitions: Specific precursor-to-product ion transitions for **Fenthiaprop-p-ethyl** need to be determined by direct infusion of a standard solution. For fenoxaprop-p-ethyl, a related compound, the transition m/z 362 \rightarrow 288 could be a starting point.

3. Quantification

- Prepare matrix-matched calibration standards to compensate for matrix effects.
- Analyze the standards and samples using the developed LC-MS/MS method.
- Quantify **Fenthiaprop-p-ethyl** using the peak area ratios of the target analyte to an internal standard (if used) or by external calibration with matrix-matched standards.

Visualizations

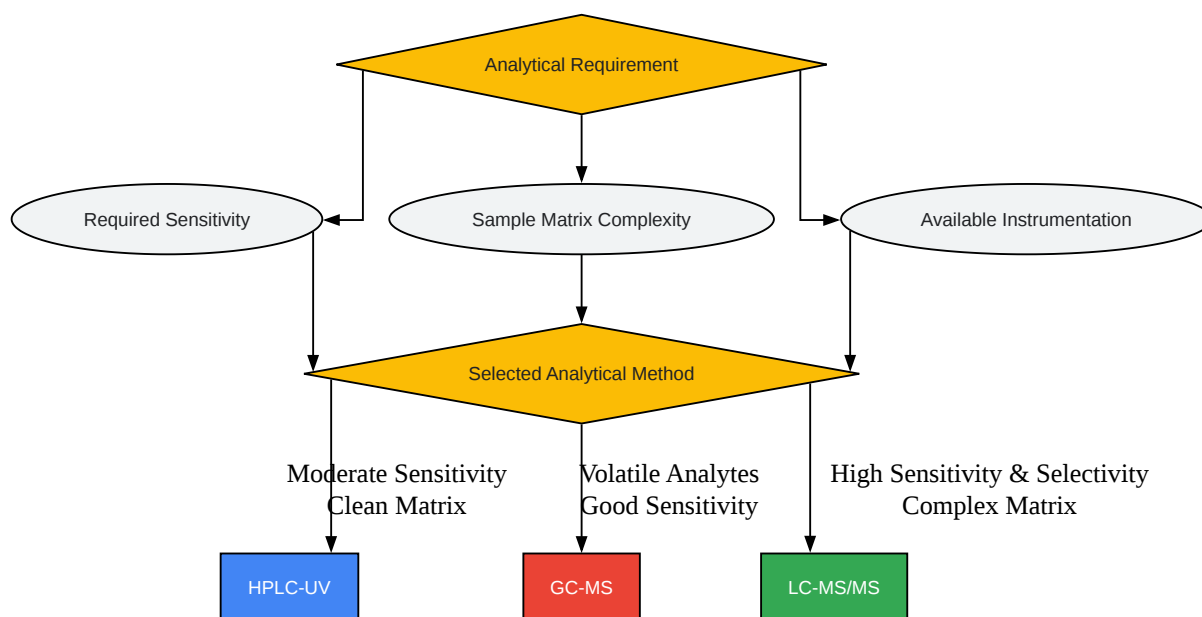
Experimental Workflow for Fenthiaprop-p-ethyl Analysis



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Caption: General workflow for the analysis of **Fenthiaprop-p-ethyl** residues.

Logical Relationship of Analytical Method Selection



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Caption: Decision tree for selecting an appropriate analytical method.

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